

Personal protective equipment for handling Carpanone

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Compound of Interest

Compound Name: Carpanone

Cat. No.: B1204028

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Essential Safety and Handling Guide for Carpanone

Disclaimer: A specific Safety Data Sheet (SDS) for **Carpanone** could not be located. The following guidance is based on general best practices for handling solid chemical compounds in a laboratory setting. Researchers should always consult with their institution's Environmental Health and Safety (EHS) department for specific protocols and conduct a thorough risk assessment before handling any new chemical.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Carpanone**. The focus is on providing procedural, step-by-step guidance to ensure safe operational and disposal practices.

Chemical and Physical Properties of Carpanone

While detailed safety data is limited, some of the known chemical and physical properties of **Carpanone** are summarized below.

Property	Value	Source
Chemical Formula	C ₂₀ H ₁₈ O ₆	[1][2]
Molar Mass	354.343 g/mol	[1]
Melting Point	210-212 °C	[3]
Boiling Point	531.3±50.0 °C (Predicted)	[3]
Density	1.47±0.1 g/cm ³ (Predicted)	[3]

Personal Protective Equipment (PPE)

Due to the absence of specific hazard information for **Carpanone**, it is prudent to handle it as a potentially hazardous compound. The following PPE is recommended as a minimum standard to prevent skin and eye contact, and inhalation.

Protection Type	Recommended Equipment	Specification Details
Eye Protection	Safety glasses with side-shields or chemical safety goggles	Must comply with OSHA 29 CFR 1910.133 or EN 166.[4]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile)	Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact.
Body Protection	Laboratory coat	A long-sleeved lab coat is required to protect the skin.
Respiratory Protection	Use in a well-ventilated area or chemical fume hood	If handling fine powders or there is a risk of aerosolization, a NIOSH-approved respirator (e.g., N95) may be necessary.

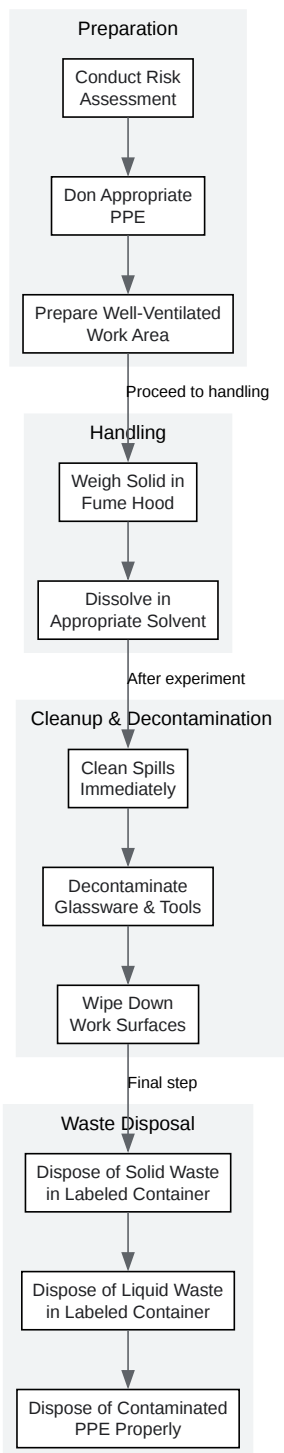
Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety and environmental protection.

Safe Handling Workflow

The following diagram outlines the logical steps for the safe handling of **Carpanone**, from preparation to disposal.

Safe Handling Workflow for Carpanone

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